

Spectroscopic characterization of ethyl-substituted pyrimidine amines

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Compound of Interest

Compound Name: 5-(Aminomethyl)-2-ethylpyrimidin-4-amine
CAS No.: 1886-36-8
Cat. No.: B3248672

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Abstract

Ethyl-substituted pyrimidine amines represent a critical scaffold in medicinal chemistry, frequently serving as pharmacophores in kinase inhibitors, antivirals, and antimetabolites. However, their characterization is complicated by amino-imino tautomerism, proton exchange dynamics, and regiochemical ambiguity of the ethyl substitution. This guide details a multi-modal spectroscopic protocol (FT-IR, NMR, MS) to definitively characterize these compounds, ensuring structural integrity in drug development pipelines.

Introduction & Strategic Importance

In drug discovery, the pyrimidine amine motif is ubiquitous. The addition of an ethyl group introduces steric bulk and lipophilicity, modulating bioavailability and receptor binding. However, two primary analytical challenges arise during synthesis:

- **Regioisomerism:** Distinguishing between N-alkylation (ring nitrogen or exocyclic amine) and C-alkylation (pyrimidine ring carbon).

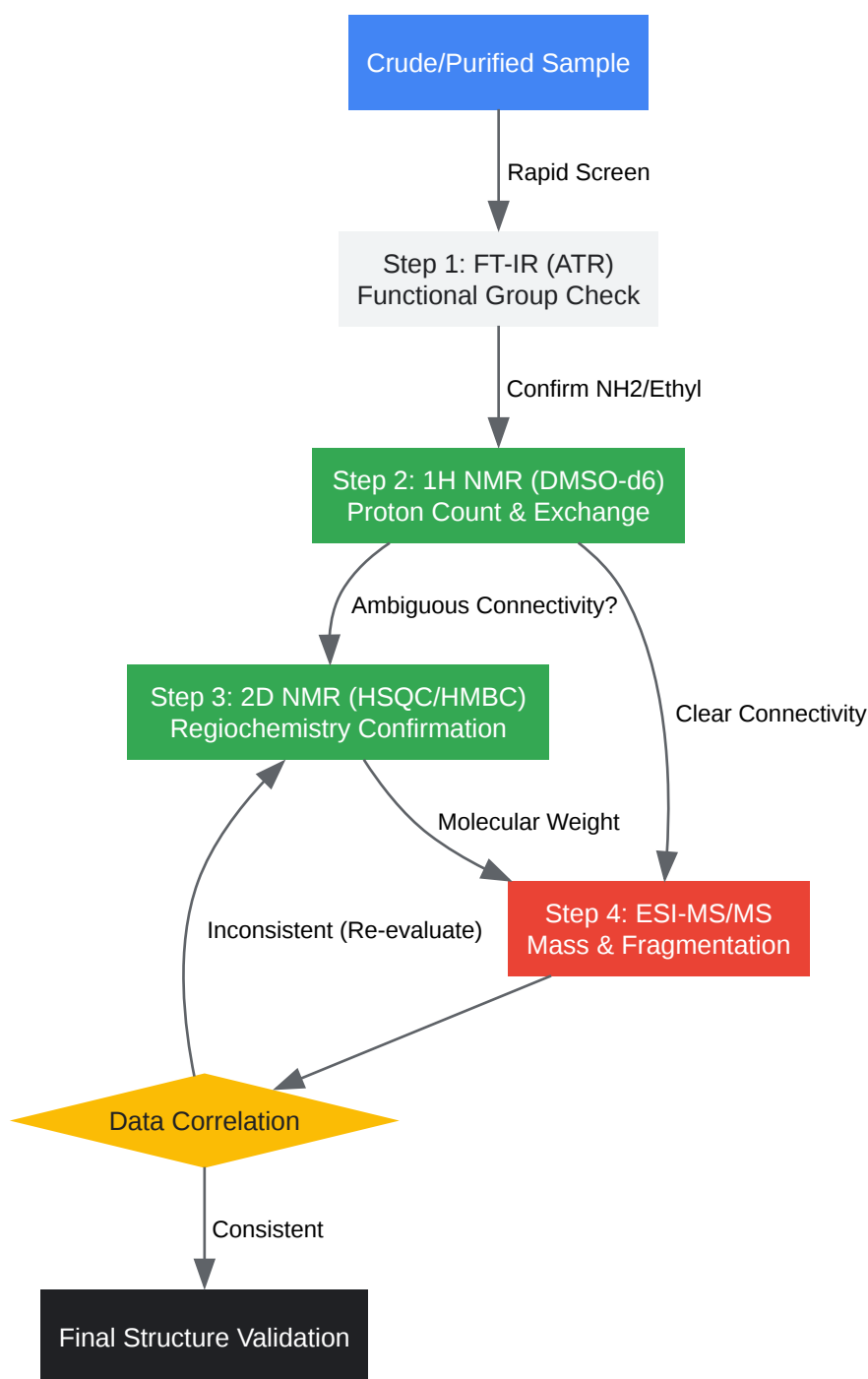
- **Tautomeric Equilibrium:** Pyrimidine amines can exist in amino ($-NH_2$) or imino ($=NH$) forms. While the amino form predominates in ground states, the imino form can be stabilized by solvents or protonation, complicating spectral interpretation.

This protocol provides a self-validating workflow to resolve these ambiguities using standard analytical instrumentation.

Materials & Instrumentation

- **Solvents:** DMSO- d_6 (99.9% D) is preferred for NMR to slow proton exchange and visualize amino protons. $CDCl_3$ is secondary, used only if solubility permits and exchangeable protons are not the focus.
- **Standards:** Tetramethylsilane (TMS) as internal reference (0.00 ppm).
- **Instrumentation:**
 - NMR: 400 MHz or higher (Bruker Avance / Jeol ECZ).
 - FT-IR: ATR accessory (Diamond/ZnSe crystal).
 - MS: ESI-Q-TOF or Triple Quadrupole.

Workflow Visualization



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Figure 1: Integrated spectroscopic workflow for structural validation of ethyl-pyrimidine amines.

Protocol 1: FT-IR Analysis (Functional Group Screening)

Objective: Rapid confirmation of the amine handle and pyrimidine ring unsaturation.

Method:

- Place ~2 mg of solid sample on the ATR crystal.
- Apply pressure to ensure contact.
- Acquire spectrum (4000–400 cm^{-1} , 32 scans, 4 cm^{-1} resolution).

Diagnostic Bands:

- Primary Amine ($-\text{NH}_2$): Look for a doublet (symmetric/asymmetric stretch) in the 3300–3500 cm^{-1} region.
 - Note: If only a single band appears, suspect secondary amine (N-ethylation) or H-bonding effects.
- C-H Stretch (Ethyl): Distinct bands just below 3000 cm^{-1} (2960–2850 cm^{-1}).
- Pyrimidine Ring: Strong "breathing" modes and C=N stretching at 1550–1650 cm^{-1} .

Protocol 2: NMR Spectroscopy (The Structural Core)

Objective: Definitive assignment of the ethyl position and tautomeric state.

Sample Preparation: Dissolve 5-10 mg of compound in 0.6 mL DMSO- d_6 . Why DMSO?

Chloroform often facilitates rapid proton exchange, broadening amino signals into the baseline.

DMSO forms H-bonds with the amine, sharpening the signal and slowing exchange.

A. ^1H NMR Interpretation (400 MHz)

- The Ethyl Handle:
 - Methyl ($-\text{CH}_3$): Triplet (~1.1 – 1.3 ppm).
 - Methylene ($-\text{CH}_2-$): Quartet (~2.4 – 2.7 ppm if on Carbon; ~3.0 – 4.0 ppm if on Nitrogen).

- Diagnostic: If the methylene quartet is deshielded (>3.0 ppm), the ethyl is likely attached to a heteroatom (N or O), not the ring carbon.
- The Amino Group ($-NH_2$):
 - Broad singlet, typically 6.0 – 8.0 ppm.
 - Validation: Add 1 drop of D_2O to the tube and shake. The signal should disappear (D-exchange).
- Pyrimidine Ring Protons:
 - Highly deshielded singlets or doublets in the 8.0 – 9.0 ppm range due to the electron-deficient ring.

B. 2D NMR (HMBC) - The "Golden Standard"

To prove the ethyl group is on the ring carbon (C5/C6) and not the nitrogen:

- Run HMBC (Heteronuclear Multiple Bond Correlation).
- Look for a correlation between the Ethyl Methylene Protons and the Pyrimidine Ring Carbons.
- Result: A correlation to a quaternary carbon (~ 160 ppm) usually indicates N-alkylation. A correlation to a tertiary/quaternary aromatic carbon (~ 120 -150 ppm) confirms C-alkylation.

Protocol 3: Mass Spectrometry (ESI-MS)

Objective: Confirm molecular weight and analyze fragmentation stability.

Method:

- Ionization: ESI Positive Mode (+).
- Solvent: Methanol/Water + 0.1% Formic Acid.

Fragmentation Logic:

- $[M+H]^+$: Base peak.
- Loss of Ethyl: A neutral loss of 28 Da (ethylene) or 29 Da (ethyl radical) is common.
 - Mechanism:[1][2][3] If the ethyl is on the amine (secondary amine), a characteristic McLafferty-type rearrangement or alpha-cleavage is often observed.
 - Ring Ethyls: These are more stable.[4] Fragmentation often involves ring cleavage (Retro-Diels-Alder) before ethyl loss.

Data Summary & Reference Tables

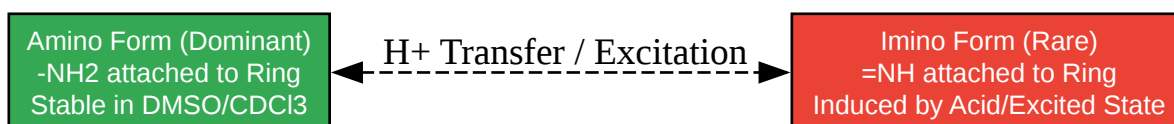
Table 1: Typical Chemical Shifts (DMSO-d₆)

Moiety	¹ H Shift (ppm)	Multiplicity	¹³ C Shift (ppm)	Notes
-CH ₃ (Ethyl)	1.10 – 1.35	Triplet (t)	12 – 15	
-CH ₂ - (C-Ethyl)	2.40 – 2.70	Quartet (q)	20 – 30	Attached to Ring C
-CH ₂ - (N-Ethyl)	3.20 – 4.00	Quartet (q)	35 – 45	Attached to Amine/Ring N
-NH ₂ (Amino)	6.50 – 8.50	Broad Singlet	N/A	D ₂ O Exchangeable
Pyrimidine H2	8.20 – 9.00	Singlet (s)	155 – 165	Most deshielded
Pyrimidine H/C5	6.50 – 8.00	Doublet (d)	100 – 120	Shielded by resonance

Table 2: Key FT-IR Vibrational Modes

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Description
N-H Stretch	3300 – 3500	Medium	Doublet = Primary Amine
C-H (Aliphatic)	2850 – 2980	Medium	Ethyl group stretches
C=N (Ring)	1580 – 1650	Strong	Pyrimidine core characteristic
Ring Breathing	990 – 1000	Weak/Med	Characteristic of 1,3-diazines

Tautomerism Logic



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Figure 2: The amino form is thermodynamically favored. Detection of the imino form in NMR (NH signal > 10 ppm) usually indicates sample acidification or complexation.

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